

Strategic Patent & Technical Guide: 4-Chloro-6-(4-chlorophenyl)pyrimidine Intermediates

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Compound of Interest

Compound Name: 4-Chloro-6-(4-chlorophenyl)pyrimidine
CAS No.: 897445-45-3
Cat. No.: B1647928

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Executive Technical Summary

Molecule Identity: **4-Chloro-6-(4-chlorophenyl)pyrimidine** CAS Registry Number: 897445-45-3 Molecular Formula: $C_{10}H_6Cl_2N_2$ Molecular Weight: 225.07 g/mol

In the landscape of medicinal and agricultural chemistry, **4-Chloro-6-(4-chlorophenyl)pyrimidine** represents a "Privileged Scaffold." It serves as a linchpin intermediate for generating 4,6-disubstituted pyrimidines, a structural motif ubiquitous in kinase inhibitors (specifically p38 MAPK and JNK pathways), anticonvulsants, and broad-spectrum strobilurin-class fungicides.

For process chemists and patent strategists, the value of this intermediate lies in its C4-chlorine handle. This electrophilic site allows for highly selective Nucleophilic Aromatic Substitution (S_NAr) or palladium-catalyzed cross-couplings, enabling the rapid diversification of libraries or the scalable manufacture of Active Pharmaceutical Ingredients (APIs).

Downstream Applications & Market Utility

The utility of this intermediate is bifurcated between high-value pharmaceuticals and high-volume agrochemicals.

A. Pharmaceutical Applications[1][2][3][4][5][6][7]

- Kinase Inhibition (Oncology & Inflammation): The 4,6-diarylpyrimidine pharmacophore mimics the ATP-binding pocket of protein kinases. The 4-chloro group is typically displaced by an amine or aniline to form the "hinge-binding" motif essential for potency.
 - Target:p38 Mitogen-Activated Protein Kinase (MAPK). Inhibitors built on this scaffold modulate cytokine production (TNF- α , IL-1 β) for rheumatoid arthritis therapies.
 - Target:JNK (c-Jun N-terminal Kinase). Used in neurodegenerative disease models (e.g., Alzheimer's candidates like "BN5").[1]
- Neurology (Anticonvulsants): Derivatives where the C4-chlorine is substituted with semicarbazones or specific amines have shown efficacy as sodium channel blockers, offering a therapeutic pathway for epilepsy management distinct from classic dibenzazepines.

B. Agrochemical Applications[9]

- Fungicides: The scaffold is a precursor to Pyrimethanil analogs and next-generation strobilurins. The electron-deficient pyrimidine ring enhances metabolic stability in plants, while the 4-chlorophenyl group provides lipophilicity essential for cuticular penetration.

Patent Landscape of Synthetic Routes[2]

The patent landscape is defined by a dichotomy between cost-effective linear synthesis (favored by generic manufacturers) and convergent cross-coupling (favored by discovery chemists).

Route A: The "Classic" Condensation (Freedom-to-Operate Preferred)

- Strategy: Cyclization of acyclic precursors followed by chlorination. This route avoids expensive palladium catalysts and proprietary ligands, making it the dominant method in

process patents (CN, EP).

- Mechanism:
 - Condensation: 4-Chlorobenzamidine reacts with ethyl acetoacetate (or diethyl malonate derivatives) to form the pyrimidinol core.
 - Chlorination: The hydroxyl group at C4 is converted to a chloride using POCl_3 (Phosphorus Oxychloride).
- Patent Insight: Recent patents focus on optimizing the "one-pot" nature of this reaction and recycling the POCl_3 to minimize waste (Green Chemistry compliance).

Route B: The Suzuki-Miyaura Cross-Coupling (Discovery Preferred)

- Strategy: Selective mono-arylation of 4,6-dichloropyrimidine.
- Mechanism: 4,6-Dichloropyrimidine + 4-Chlorophenylboronic acid

Product.

- Patent Insight: While chemically elegant, this route is often encumbered by patents covering specific phosphine ligands (e.g., Buchwald ligands) required to prevent bis-arylation (over-reaction).

Detailed Technical Protocols (Self-Validating)

The following protocols are designed to be self-validating, meaning the endpoint of each step is visually or analytically distinct, preventing error propagation.

Protocol A: Industrial Synthesis via Deoxychlorination (Route A)

Prerequisites:

- Reactor: Glass-lined reactor with reflux condenser and scrubber (for HCl/SO_2 gas).

- Inert Atmosphere: Nitrogen blanket.

Step 1: Synthesis of 6-(4-chlorophenyl)pyrimidin-4-ol

- Charge: Add 4-Chlorobenzamidine hydrochloride (1.0 eq) and Ethyl propiolate (1.1 eq) to Ethanol. Note: Ethyl propiolate is used for regiospecificity; classic acetoacetate yields the methyl analog.
- Base Addition: Slowly add NaOEt (Sodium Ethoxide, 2.5 eq) at 0°C. Exothermic reaction.
- Reflux: Heat to 78°C for 6 hours.
 - Validation: TLC (50% EtOAc/Hexane) shows disappearance of amidine ($R_f \sim 0.2$) and appearance of fluorescent spot (Product $R_f \sim 0.5$).
- Workup: Evaporate EtOH. Acidify residue with 1N HCl to pH 4. The hydroxypyrimidine precipitates as a white solid. Filter and dry.

Step 2: Chlorination to Target Intermediate

- Charge: Suspend dried 6-(4-chlorophenyl)pyrimidin-4-ol (1.0 eq) in Toluene (5 volumes).
- Reagent: Add POCl₃ (3.0 eq) and catalytic DMF (0.1 eq).
- Reaction: Heat to 100°C for 4 hours.
 - Causality: DMF forms the Vilsmeier-Haack reagent in situ, drastically accelerating the C-OH to C-Cl conversion.
 - Validation: Evolution of HCl gas ceases. Aliquot NMR shows loss of broad OH peak (>11 ppm).
- Quench (Critical): Pour reaction mixture onto crushed ice/water slowly (maintain <20°C).
 - Safety: Rapid hydrolysis of excess POCl₃ is violent.
- Extraction: Extract with Ethyl Acetate. Wash with NaHCO₃ (sat).^[2] Dry over Na₂SO₄.^{[3][4]}

- Purification: Recrystallize from Heptane.
 - Target Yield: >85%.
 - Appearance: Off-white crystalline solid.

Protocol B: Regioselective Suzuki Coupling (Route B)

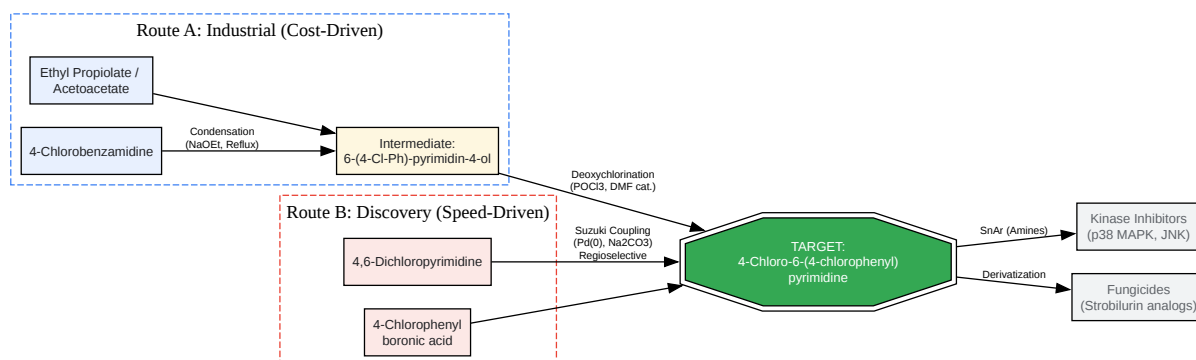
Context: Used when 4,6-dichloropyrimidine is the starting material.[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)

- Charge: 4,6-Dichloropyrimidine (1.0 eq), 4-Chlorophenylboronic acid (0.9 eq), and Na_2CO_3 (2.0 eq) in Dioxane/Water (4:1).
 - Note: Use a slight deficit of boronic acid to prevent bis-coupling.
- Catalyst: Add $\text{Pd}(\text{PPh}_3)_4$ (0.05 eq).[\[3\]](#)[\[4\]](#) Degas with Argon.
- Reaction: Heat to 80°C for 12 hours.
- Validation: HPLC analysis.
 - Retention Times: 4,6-Dichloro (Start) < Target Product < Bis-coupled impurity.
 - Success Criterion: Bis-coupled impurity < 5%.[\[7\]](#)

Visualizations

Diagram 1: Synthetic Pathways & Logic Flow

This diagram illustrates the two primary routes and the critical decision points for a process chemist.



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Caption: Comparison of Linear (Route A) vs. Convergent (Route B) synthesis strategies. Route A is preferred for GMP manufacturing due to lower raw material costs.

Diagram 2: Quantitative Property Profile

Key physicochemical properties determining the handling and utility of the intermediate.

Property	Value	Implication for Processing
Melting Point	127–131 °C	Solid handling is easy; suitable for crystallization purification.
Boiling Point	~360 °C (Predicted)	Non-volatile; safe for high-temp reactions.
LogP	5.1 (Predicted)	Highly lipophilic. Requires non-polar solvents (Toluene, DCM) for extraction.
Reactivity	C4-Cl > C2-H	The C4-Chlorine is highly labile to nucleophiles; C2 position is relatively inert.

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- **4-Chloro-6-(4-chlorophenyl)pyrimidine** Product Data. ChemScene / Primus Technology. Commercial specifications and purity standards.

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